

Foundational Properties of D-Panthenol in Solution: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Panthenol*

Cat. No.: *B3152876*

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Introduction

D-Panthenol, the biologically active alcohol analog of pantothenic acid (Vitamin B5), is a cornerstone ingredient in a multitude of pharmaceutical and cosmetic formulations.^{[1][2]} Its widespread use is attributed to its excellent moisturizing, wound healing, and anti-inflammatory properties.^[3] Upon topical application or administration, **D-Panthenol** readily penetrates the skin and is oxidized to D-pantothenic acid, an essential precursor for the biosynthesis of Coenzyme A (CoA).^[2] CoA is a critical cofactor in numerous metabolic pathways vital for cellular energy production, lipid synthesis, and protein metabolism, which are fundamental for skin barrier function and repair.

This technical guide provides a comprehensive overview of the core foundational properties of **D-Panthenol** in solution, with a focus on quantitative data, detailed experimental methodologies, and the underlying mechanisms of action relevant to formulation development and scientific research.

Physicochemical and Solubility Properties

D-Panthenol is a clear, colorless to slightly yellow, highly viscous, and hygroscopic liquid at room temperature.^{[4][5]} Its physicochemical characteristics are pivotal for its formulation and delivery.

General Physicochemical Properties

A summary of the key physicochemical properties of **D-Panthenol** is presented in Table 1.

Table 1: General Physicochemical Properties of **D-Panthenol**

| Property | Value | Reference(s) |
|--|--|--------------|
| Chemical Formula | $C_9H_{19}NO_4$ | [6] |
| Molecular Weight | 205.25 g/mol | [5][6] |
| Appearance | Colorless, clear, highly viscous, hygroscopic liquid | [5] |
| Density | 1.20 g/mL at 20 °C | [6] |
| Refractive Index (n _{20/D}) | 1.495 - 1.502 | |
| Specific Optical Rotation ([α] _{20/D}) | +29.0° to +31.5° | [7] |
| Boiling Point | 118-120 °C at 0.02 mmHg | [8] |

Solubility Profile

D-Panthenol's solubility is a critical factor in formulation design. It is a polar molecule, exhibiting high solubility in polar solvents and poor solubility in non-polar media.

Table 2: Solubility of **D-Panthenol** in Various Solvents

| Solvent | Qualitative Solubility | Quantitative Solubility | Reference(s) |
|------------------|--------------------------------------|-------------------------|--------------|
| Water | Readily miscible / Freely soluble | > 509 g/L (22 °C) | [1][5] |
| Ethanol | Readily miscible / Freely soluble | - | [1][5] |
| Methanol | Readily miscible / Freely soluble | - | [1][5] |
| Propylene Glycol | Readily miscible / Freely soluble | - | [1][5] |
| Glycerin | Slightly soluble | - | [5][8] |
| Diethyl Ether | Moderately soluble | - | [4][8] |
| Chloroform | Soluble (1:100) | - | [4][8] |
| Fats and Oils | Insoluble | - | [1][4] |

Stability in Solution

The stability of **D-Panthenol** is paramount for ensuring the efficacy and shelf-life of formulations. Its degradation is primarily influenced by pH and temperature.

Influence of pH

D-Panthenol is most stable in aqueous solutions with a pH range of 4 to 6.[5][9] In more acidic or alkaline conditions, it is susceptible to hydrolytic cleavage of its amide bond, yielding pantoic acid and 3-aminopropanol.[9][10]

Influence of Temperature

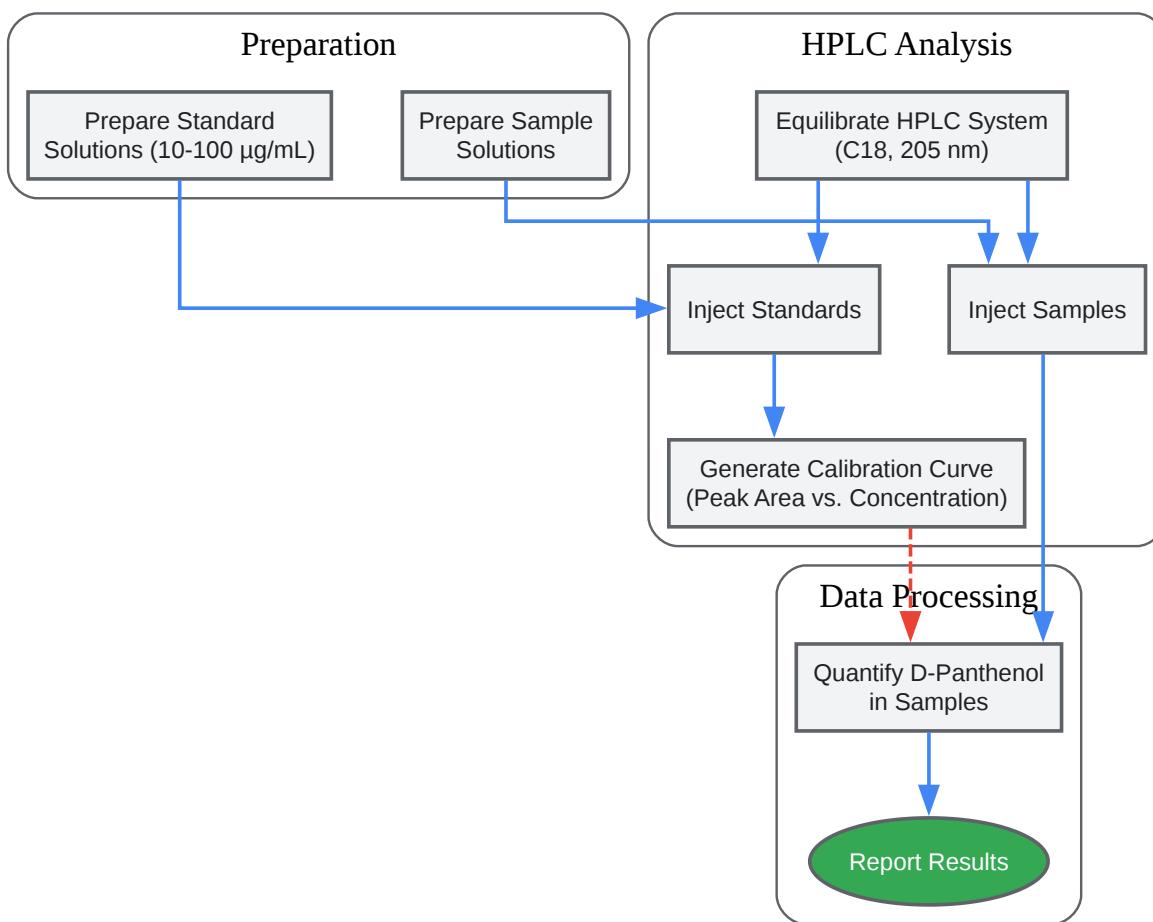
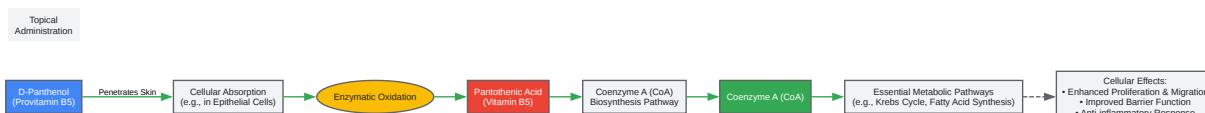
Exposure to temperatures exceeding 70-75°C can cause racemization, the conversion of the biologically active **D-panthenol** to a mixture of D- and L-isomers.[4][9][10] Since only the D-enantiomer is biologically active, racemization leads to a reduction in the formulation's physiological efficacy.[1] For short periods, **D-Panthenol** may be heated to 40°C to improve its flowability.[4]

Table 3: Stability Profile of **D-Panthenol** in Aqueous Solution

| Condition | Effect | Recommended Handling | Reference(s) |
|----------------------------------|-------------------------------------|---|--------------|
| Optimal pH Range | High stability | Maintain pH between 4 and 6. | [5][9] |
| Acidic Conditions (pH < 4) | Hydrolytic cleavage | Avoid prolonged exposure. | [9][10] |
| Alkaline Conditions (pH > 7) | Hydrolytic cleavage | Avoid prolonged exposure. | [9][10] |
| Elevated Temperature (> 70-75°C) | Racemization and potential cleavage | Avoid high temperatures. Add to formulations during the cooling phase (< 40°C). | [4][9][10] |
| Low Temperature | May cause crystallization | Can be liquefied by heating at 65°C for several hours. | [9] |
| Air and Light | Fairly stable | Store in sealed containers protected from light. | [4] |

Biological Mechanism of Action

The therapeutic effects of **D-Panthenol** are mediated through its conversion to pantothenic acid and subsequent integration into a fundamental metabolic pathway.



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